

Purity Assessment of Commercial 4-Amino-2-fluoropyridine: A Comparative Guide

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Compound of Interest

Compound Name: 4-Amino-2-fluoropyridine

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For researchers, scientists, and professionals in drug development, the purity of chemical reagents is paramount. **4-Amino-2-fluoropyridine** is a key building block and intermediate in the synthesis of pharmaceuticals, particularly in the development of anti-cancer and anti-inflammatory drugs, as well as in the formulation of agrochemicals.^{[1][2][3]} The presence of impurities can lead to side reactions, lower yields, and complications in downstream applications. This guide provides an objective comparison of the stated purity of **4-Amino-2-fluoropyridine** from various commercial suppliers and presents a standardized experimental protocol for its purity assessment via High-Performance Liquid Chromatography (HPLC).

Commercial Supplier Purity Comparison

The purity of **4-Amino-2-fluoropyridine** can vary between suppliers. The following table summarizes the publicly available purity claims for this compound from several vendors. It is important to note that "Reagent Grade" does not specify a minimum purity, and researchers should always refer to the Certificate of Analysis (CoA) for lot-specific data.

Supplier	Stated Purity	Analytical Method	CAS Number
Sigma-Aldrich	96%	Not Specified	18614-51-2
Chem-Impex	≥ 98% [1]	Gas Chromatography (GC)	18614-51-2
ChemScene	≥ 98% [4]	Not Specified	18614-51-2
NINGBO INNO PHARMCHEM CO.,LTD.	≥ 98% or ≥ 99% [2]	Not Specified	18614-51-2
United States Biological	Reagent Grade [5]	Not Specified	18614-51-2
ChemicalBook (Marketplace)	97% - 99% (Varies by listing) [6]	Not Specified	18614-51-2

Experimental Protocol: Purity Determination by HPLC

High-Performance Liquid Chromatography (HPLC) is a precise and widely used technique for assessing the purity of chemical compounds. The following protocol is adapted from established methods for closely related aminopyridine compounds and is suitable for determining the purity of **4-Amino-2-fluoropyridine**.[\[7\]](#)[\[8\]](#)

Objective: To determine the purity of a **4-Amino-2-fluoropyridine** sample by quantifying the main component and detecting any potential impurities.

1. Materials and Equipment:

- Sample: **4-Amino-2-fluoropyridine**
- Solvents: Acetonitrile (HPLC Grade), Deionized Water (18.2 MΩ·cm)
- Buffer: Sulfuric Acid (H₂SO₄)

- Instrumentation: HPLC system with a UV detector, analytical balance, volumetric flasks, pipettes, and autosampler vials.
- Column: Primesep 100 mixed-mode stationary phase column (4.6 x 150 mm, 5 µm particle size) or equivalent C18 column.[\[7\]](#)

2. Preparation of Solutions:

- Mobile Phase: Prepare a solution of 45% Acetonitrile and 55% aqueous 0.05% Sulfuric Acid. Degas the mobile phase for at least 15 minutes using sonication or vacuum filtration before use.
- Sample Solution (Standard): Accurately weigh approximately 10 mg of a high-purity reference standard of **4-Amino-2-fluoropyridine** and dissolve it in a 1:1 mixture of Acetonitrile and Water to make a final concentration of 1.0 mg/mL.
- Sample Solution (Test): Prepare the test sample in the same manner as the standard solution, using the commercially supplied **4-Amino-2-fluoropyridine**.

3. Chromatographic Conditions:

- Column: Primesep 100 (4.6 x 150 mm, 5 µm)[\[7\]](#)
- Mobile Phase: 45% Acetonitrile / 55% aqueous 0.05% H₂SO₄[\[7\]](#)
- Flow Rate: 1.0 mL/min[\[7\]](#)
- Injection Volume: 1 µL[\[7\]](#)
- Column Temperature: 25 °C
- UV Detection Wavelength: 200 nm[\[7\]](#)
- Run Time: 15 minutes

4. Procedure:

- Equilibrate the HPLC system with the mobile phase for at least 30 minutes or until a stable baseline is achieved.
- Inject a blank (mobile phase) to ensure the system is clean.
- Inject the standard solution five times to check for system suitability. The relative standard deviation (RSD) of the peak area for the main analyte should be less than 2%.
- Inject the test sample solution in duplicate.
- After the analysis, flush the column with a high-percentage organic solvent (e.g., 80% Acetonitrile in water) to remove any strongly retained compounds.

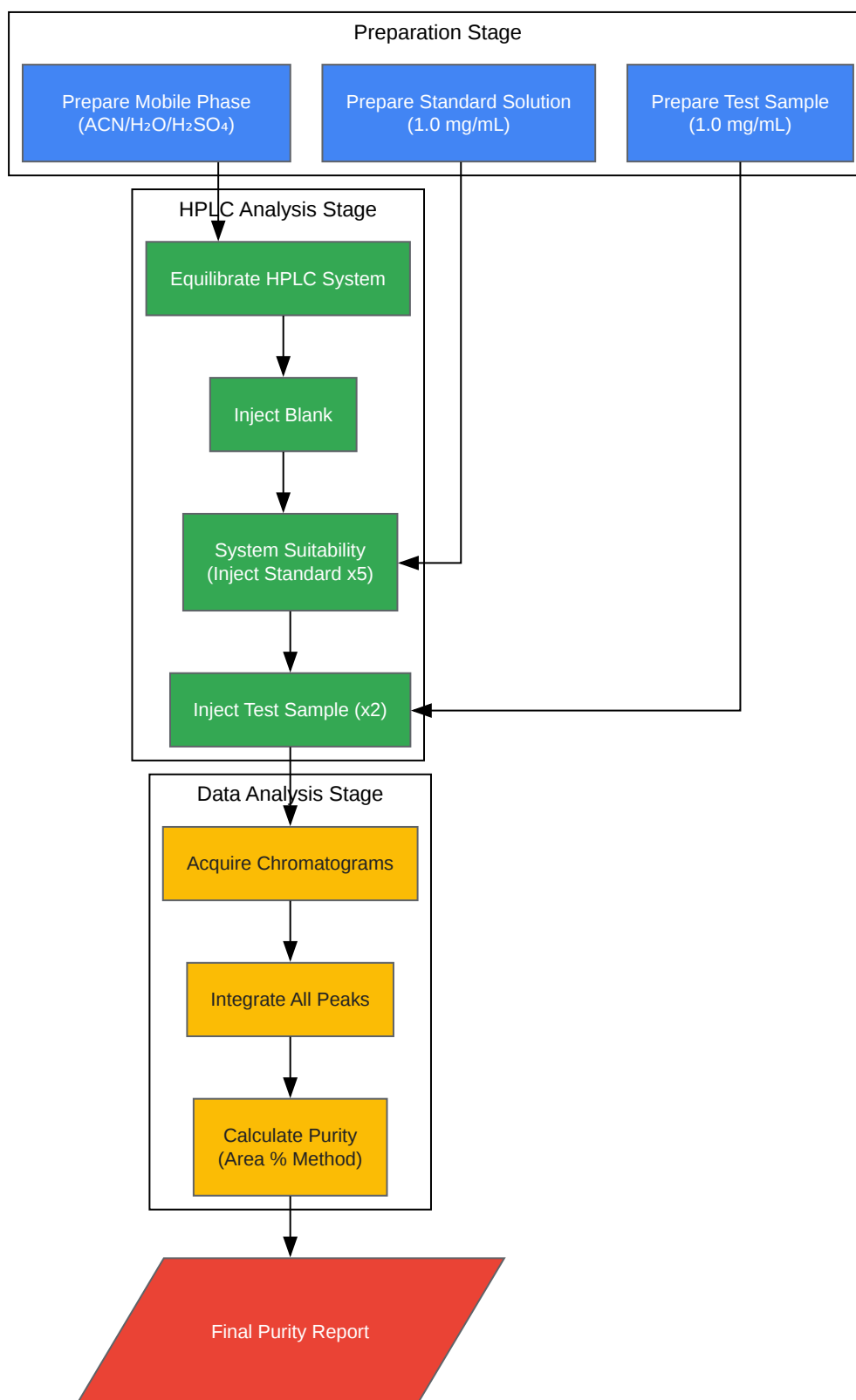
5. Data Analysis:

- Identify the peak corresponding to **4-Amino-2-fluoropyridine** based on the retention time of the reference standard.
- Integrate the area of all peaks in the chromatogram for the test sample.
- Calculate the purity of the sample using the area percent method:
 - $\% \text{ Purity} = (\text{Area of Main Peak} / \text{Total Area of All Peaks}) \times 100$

This method provides a reliable assessment of purity and can be validated according to ICH guidelines for linearity, accuracy, precision, and robustness.

Experimental Workflow Diagram

The following diagram illustrates the logical flow of the purity assessment process, from sample preparation to final data analysis.



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Caption: Workflow for HPLC purity assessment of **4-Amino-2-fluoropyridine**.

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References

- 1. chemimpex.com [chemimpex.com]
- 2. nbinnco.com [nbinnco.com]
- 3. 18614-51-2 | 4-Amino-2-fluoropyridine [fluoromart.com]
- 4. chemscene.com [chemscene.com]
- 5. usbio.net [usbio.net]
- 6. 4-Amino-2-fluoropyridine | 18614-51-2 [chemicalbook.com]
- 7. HPLC Method for Analysis of 4-Amino-2-chloropyridine on Primesep 100 Column | SIELC Technologies [sielc.com]
- 8. 4-Amino-2-Chloropyridine | SIELC Technologies [sielc.com]
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